

What is the exact mass of Fmoc-1,6-diaminohexane?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-1,6-diaminohexane**

Cat. No.: **B2372660**

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Fmoc-1,6-diaminohexane**

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical properties of reagents is paramount. This guide provides a detailed analysis of the mass and structural characteristics of **Fmoc-1,6-diaminohexane**, a key building block in peptide synthesis and bioconjugation.

Quantitative Data Summary

The physicochemical properties of **Fmoc-1,6-diaminohexane** are detailed below. The compound is commonly available as a free base and as a hydrochloride salt. The "Exact Mass" refers to the monoisotopic mass of the free base, calculated using the mass of the most abundant isotope of each element.

Property	Fmoc-1,6-diaminohexane (Free Base)	Fmoc-1,6-diaminohexane (HCl Salt)
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂	C ₂₁ H ₂₆ N ₂ O ₂ · HCl[1][2][3]
Average Molecular Weight	338.44 g/mol	~374.9 g/mol [1][2][3]
Exact (Monoisotopic) Mass	338.19943 Da	Not Applicable

Methodology for Mass Determination

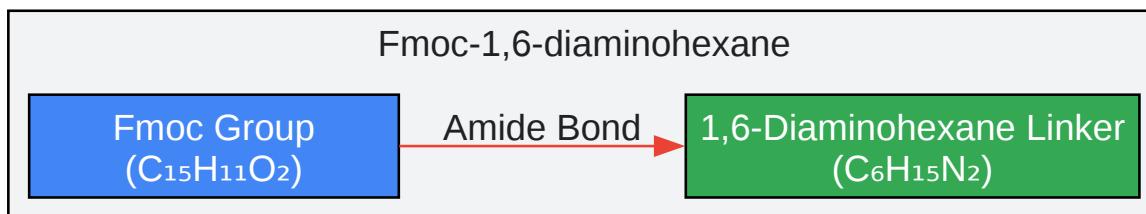
The exact mass of **Fmoc-1,6-diaminohexane** (free base) is calculated from its molecular formula ($C_{21}H_{26}N_2O_2$) by summing the monoisotopic masses of its constituent atoms:

- Carbon (C): $21 * 12.0000000$ Da
- Hydrogen (H): $26 * 1.0078250$ Da
- Nitrogen (N): $2 * 14.0030740$ Da
- Oxygen (O): $2 * 15.9949146$ Da

This calculation yields a precise monoisotopic mass of 338.19943 Da. This value is critical for high-resolution mass spectrometry analysis, enabling unambiguous identification of the molecule.

Structural Representation

The logical structure of **Fmoc-1,6-diaminohexane** consists of two primary components: the fluorenylmethyloxycarbonyl (Fmoc) protecting group and the 1,6-diaminohexane linker. The Fmoc group is attached to one of the amino groups of the hexane linker, leaving the other amino group free for subsequent chemical reactions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. advancedchemtech.com [advancedchemtech.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [What is the exact mass of Fmoc-1,6-diaminohexane?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2372660#what-is-the-exact-mass-of-fmoc-1-6-diaminohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com